

Application Notes and Protocols for Uricosuric Agent-1 HEK293 Cell-Based Assay

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Compound of Interest

Compound Name: Uricosuric agent-1

Cat. No.: B15571895

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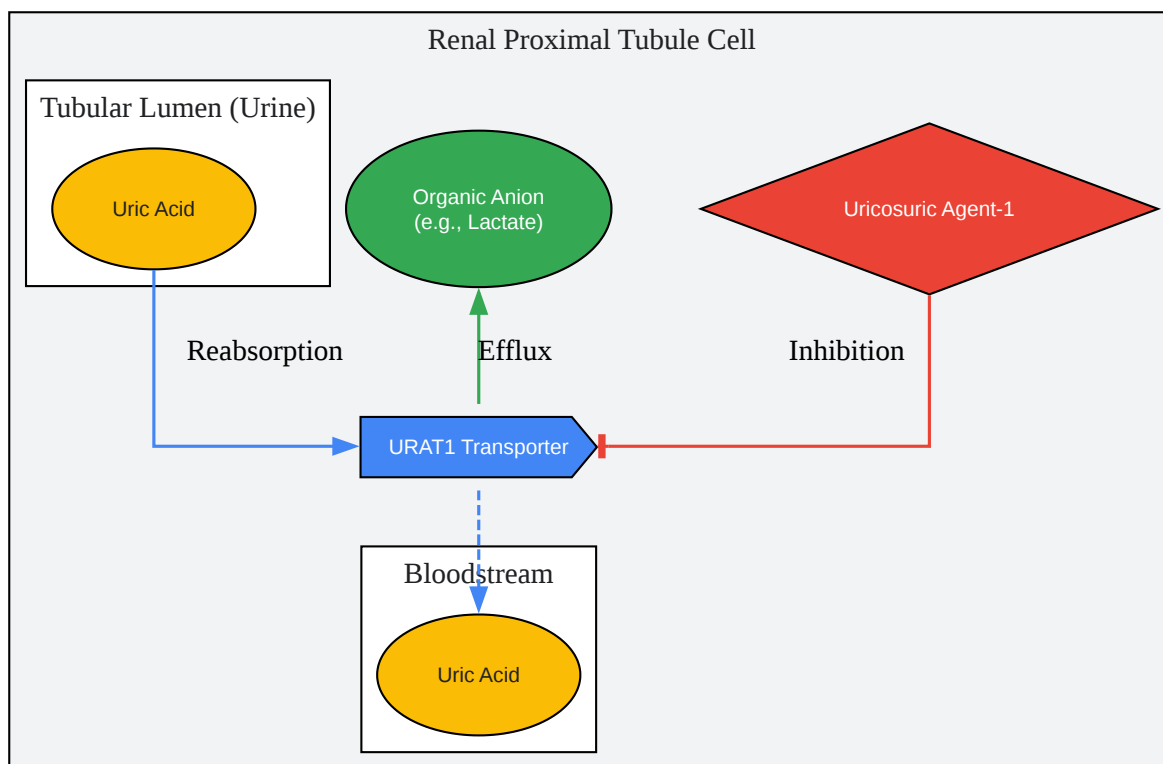
For Researchers, Scientists, and Drug Development Professionals

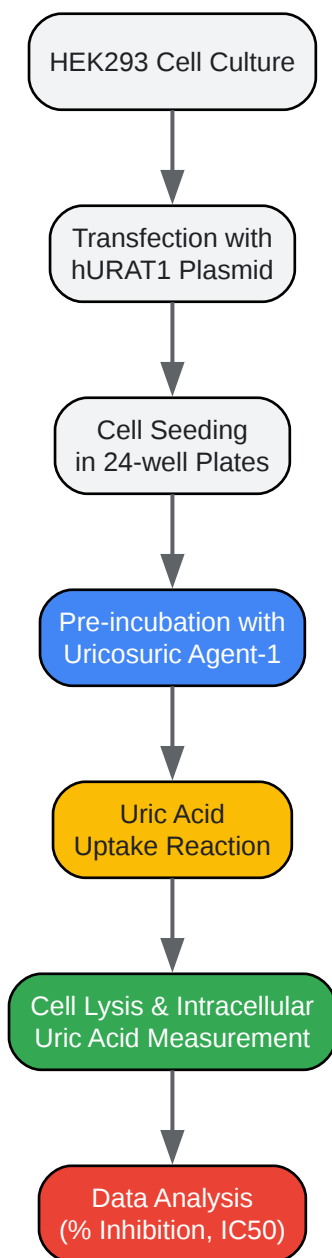
These application notes provide a comprehensive guide for utilizing a HEK293 cell-based assay to identify and characterize inhibitors of the urate transporter 1 (URAT1), such as "**Uricosuric agent-1**". This assay is a critical tool in the discovery and development of novel therapeutics for conditions associated with high levels of uric acid in the blood (hyperuricemia), most notably gout.^{[1][2][3][4]}

Urate transporter 1 (URAT1), encoded by the SLC22A12 gene, is a key protein responsible for the reabsorption of uric acid in the kidneys.^{[1][3][5]} By inhibiting URAT1, uricosuric agents increase the excretion of uric acid in urine, thereby lowering its concentration in the blood.^{[2][5]} ^[6] This assay employs Human Embryonic Kidney 293 (HEK293) cells engineered to express human URAT1, providing a robust in vitro model to assess the inhibitory activity of test compounds.^{[1][3][4]}

Signaling Pathway and Mechanism of Action

URAT1 functions as an anion exchanger, located on the apical membrane of renal proximal tubule cells. It mediates the reabsorption of uric acid from the renal tubules back into the bloodstream in exchange for intracellular organic anions like lactate.[3][5] Uricosuric agents act by competitively inhibiting URAT1, thus blocking uric acid reabsorption and promoting its excretion.[5][6][7][8]





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